

# Methyl 2-acetoxybenzoate: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Methyl 2-acetoxybenzoate

Cat. No.: B1217854

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## Introduction

**Methyl 2-acetoxybenzoate**, also known as methyl acetylsalicylate, is an organic compound with the CAS number 580-02-9.[1][2] It is a derivative of salicylic acid and finds application in the synthesis of pharmaceuticals and fragrances.[1] This technical guide provides a comprehensive overview of the safety and handling precautions necessary for the use of **Methyl 2-acetoxybenzoate** in a laboratory and research setting. Due to the limited availability of a comprehensive, official Safety Data Sheet (SDS) from major suppliers, this guide has been compiled from available data sources. Contradictory information exists regarding its hazard classification, and this guide will present the available data with appropriate context.

## Hazard Identification and Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a framework for the hazardous properties of **Methyl 2-acetoxybenzoate**. The GHS information provided by one company from one notification to the ECHA C&L Inventory indicates the following classification:

Table 1: GHS Classification

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation

Source: PubChem[3]

It is important to note that some sources state that **Methyl 2-acetoxybenzoate** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard and does not appear to be overly harmful.[4] However, given the GHS classification from a regulatory inventory, it is prudent to handle this compound with the precautions outlined in this guide.

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value	Source
CAS Number	580-02-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>4</sub>	<a href="#">[2]</a>
Molecular Weight	194.19 g/mol	<a href="#">[1]</a>
Appearance	White to almost white powder or crystal	<a href="#">[5]</a>
Melting Point	47.0 to 51.0 °C	<a href="#">[5]</a>
Boiling Point	136 °C at 9 mmHg	<a href="#">[5]</a>
Solubility	Soluble in Methanol	<a href="#">[5]</a>
Flash Point	121.4°C	<a href="#">[7]</a>

One source describes the substance as "Highly Flammable"[\[7\]](#), which is inconsistent with a flash point of 121.4°C. Therefore, this classification should be treated with caution, and as a combustible solid, it should be kept away from ignition sources.

## Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to ensure the safety of laboratory personnel.

### Handling

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation of dust or vapors.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
  - Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin contact.

- Hygiene Practices: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Recommended storage temperature is below 15°C in a cool and dark place.[5]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Accidental Release Measures

A clear and practiced protocol for managing accidental releases is essential.

- **Personal Precautions:** Evacuate unnecessary personnel. Wear appropriate personal protective equipment (PPE) as outlined in Section 3.1. Avoid breathing dust.
- **Environmental Precautions:** Prevent the material from entering drains or waterways.
- **Containment and Clean-up:**
  - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.
  - For large spills, cordon off the area and follow emergency procedures.

## Fire-Fighting Measures

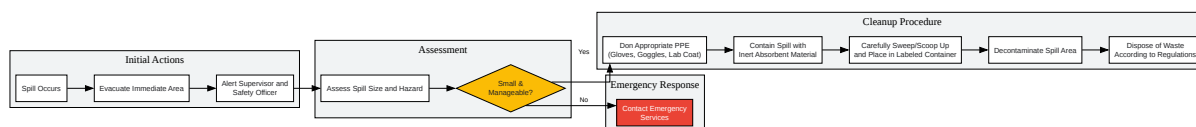
- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** As a combustible solid, it may burn in a fire, producing irritating or toxic gases (e.g., carbon monoxide, carbon dioxide).
- **Protective Equipment for Firefighters:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Consult with a licensed professional waste disposal service to ensure proper disposal.

## Diagrams

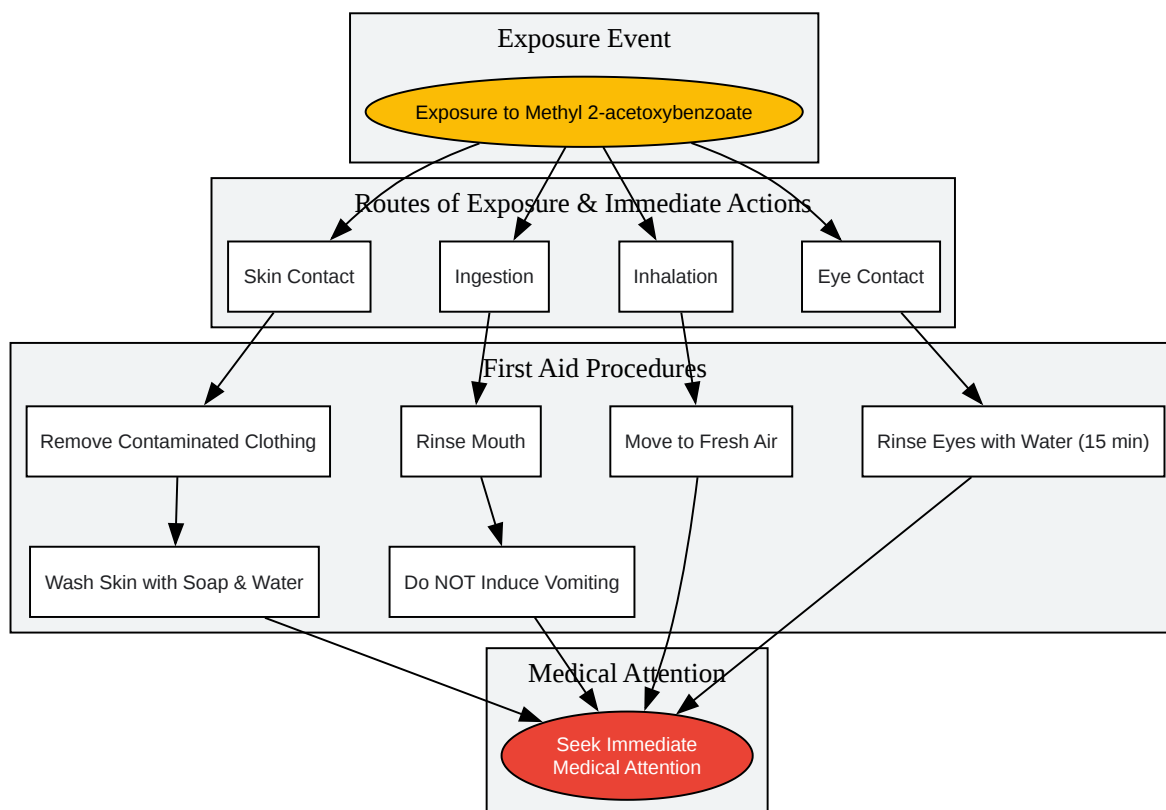
## Logical Workflow for Handling a Chemical Spill



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Caption: Workflow for responding to a chemical spill of **Methyl 2-acetoxybenzoate**.

## First Aid Response to Exposure



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Caption: First aid procedures for different routes of exposure to **Methyl 2-acetoxybenzoate**.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the most current SDS for the specific product you are using and follow all applicable safety regulations.

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- To cite this document: BenchChem. [Methyl 2-acetoxybenzoate: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217854#safety-and-handling-precautions-for-methyl-2-acetoxybenzoate]

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